

In Vitro Pharmacological Profile of 5-Methyl-MDA: A Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-MDA

CAS No.: 749191-14-8

Cat. No.: B1251306

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Abstract

5-Methyl-3,4-methylenedioxyamphetamine (**5-Methyl-MDA**) is a ring-methylated analog of 3,4-methylenedioxyamphetamine (MDA). This document provides a comprehensive in-depth analysis of its in vitro pharmacological profile, focusing on its interactions with monoamine transporters. All available quantitative data has been summarized, and detailed experimental methodologies are provided. Visualizations of key biological pathways and experimental workflows are included to facilitate understanding.

Monoamine Transporter Interactions

5-Methyl-MDA is a potent and selective serotonin releasing agent (SSRA). Its primary mechanism of action in vitro is the inhibition of the serotonin transporter (SERT), with significantly lower potency at the dopamine (DAT) and norepinephrine (NET) transporters.

Quantitative Data: Transporter Inhibition

The following table summarizes the in vitro inhibitory activity of **5-Methyl-MDA** on the uptake of serotonin, dopamine, and norepinephrine in rat brain synaptosomes.

Transporter	IC50 (nM)
Serotonin (SERT)	107[1][2]
Dopamine (DAT)	11,600[1][2]
Norepinephrine (NET)	1,494[1][2]

IC50 values represent the concentration of **5-Methyl-MDA** required to inhibit 50% of the uptake of the respective radiolabeled monoamine.

Experimental Protocol: Monoamine Uptake Assay

The following protocol is based on the methodology described by Parker et al. (1998) for determining monoamine transporter inhibition in rat brain synaptosomes.[3]

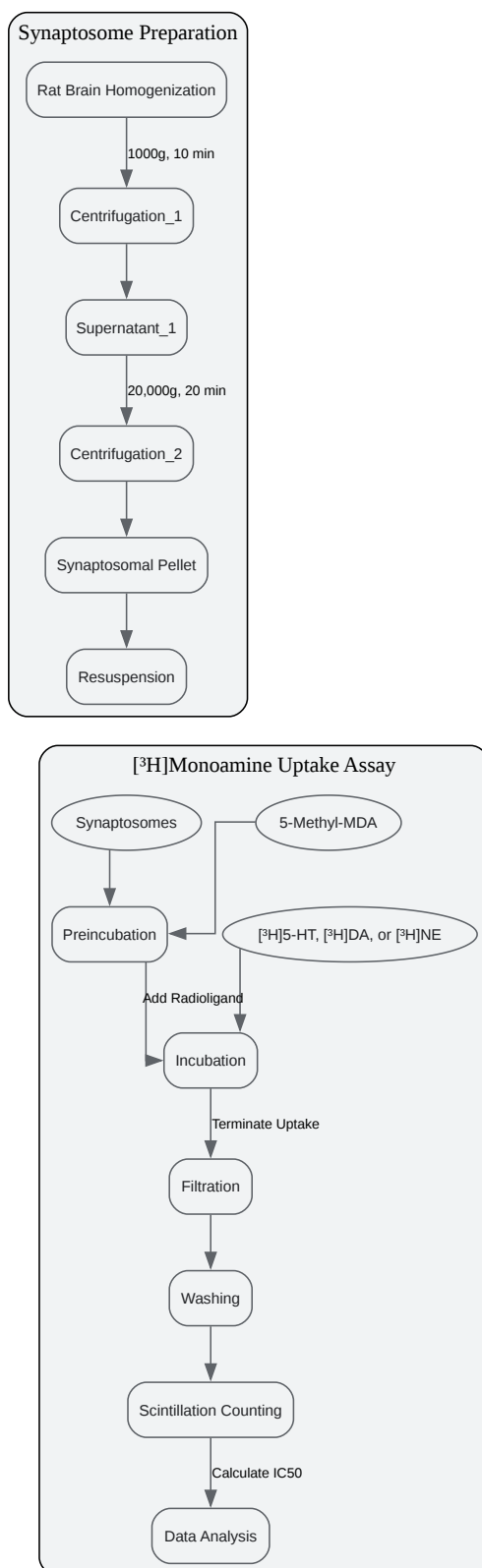
1.2.1. Preparation of Synaptosomes:

- Whole brains from male Sprague-Dawley rats are homogenized in 10 volumes of ice-cold 0.32 M sucrose.
- The homogenate is centrifuged at 1000g for 10 minutes at 4°C.
- The resulting supernatant is then centrifuged at 20,000g for 20 minutes at 4°C.
- The pellet, containing the synaptosomes, is resuspended in the original volume of 0.32 M sucrose.

1.2.2. [³H]Monoamine Uptake Assay:

- Synaptosomal preparations are incubated in a Krebs-phosphate buffer (pH 7.4) containing 10 mM glucose, 1 mM ascorbic acid, and 0.1 mM pargyline.
- Aliquots of the synaptosomal suspension are preincubated with various concentrations of **5-Methyl-MDA** or vehicle for a specified period.

- The uptake reaction is initiated by the addition of a radiolabeled monoamine: [^3H]serotonin (5-HT), [^3H]dopamine (DA), or [^3H]norepinephrine (NE) at a final concentration in the low nanomolar range.
- Incubation is carried out for a short period (typically 1-5 minutes) at 37°C.
- The uptake is terminated by rapid filtration through glass fiber filters.
- The filters are washed with ice-cold buffer to remove unbound radioligand.
- The radioactivity retained on the filters, representing the amount of radiolabeled monoamine taken up by the synaptosomes, is quantified by liquid scintillation counting.
- Non-specific uptake is determined in the presence of a high concentration of a selective uptake inhibitor for each transporter (e.g., fluoxetine for SERT, GBR 12909 for DAT, and desipramine for NET).
- IC₅₀ values are calculated by non-linear regression analysis of the concentration-response curves.



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Experimental workflow for the monoamine uptake assay.

Receptor Binding and Functional Activity

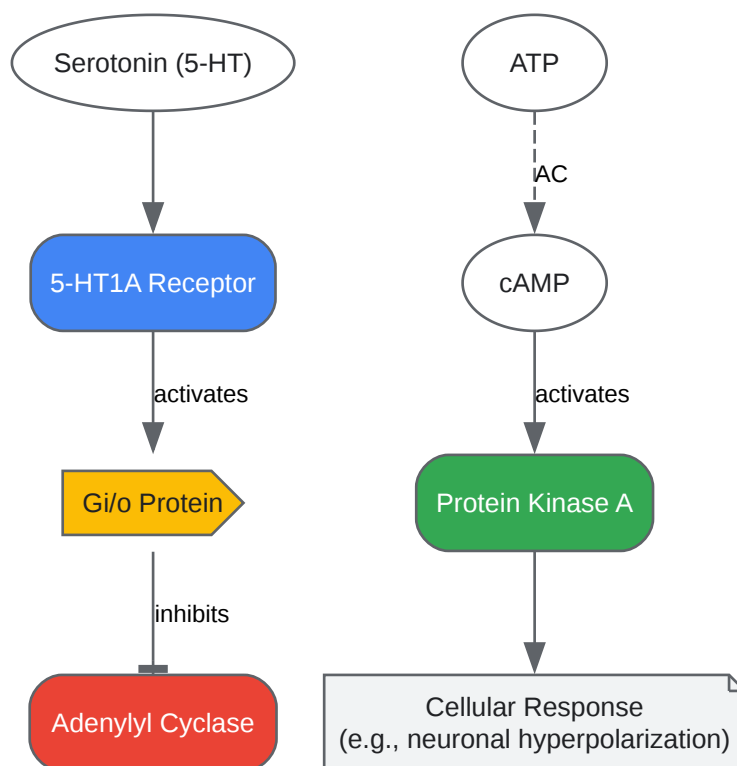
As of the latest available data, there is no published in vitro data on the binding affinities (K_i) or functional activities (EC_{50} , E_{max}) of **5-Methyl-MDA** at any specific receptor subtypes, including serotonin receptors (e.g., 5-HT1A, 5-HT2A, 5-HT2B, 5-HT2C). This represents a significant gap in the complete pharmacological understanding of this compound.

Signaling Pathways

Given that **5-Methyl-MDA** is a potent serotonin releasing agent, its primary effect is to increase extracellular serotonin levels. This elevated serotonin then acts on various pre- and post-synaptic serotonin receptors, each coupled to distinct intracellular signaling cascades. The primary signaling pathways for the 5-HT1 and 5-HT2 receptor families, which are major targets for many psychedelic and entactogenic compounds, are illustrated below.

5-HT1A Receptor Signaling Pathway

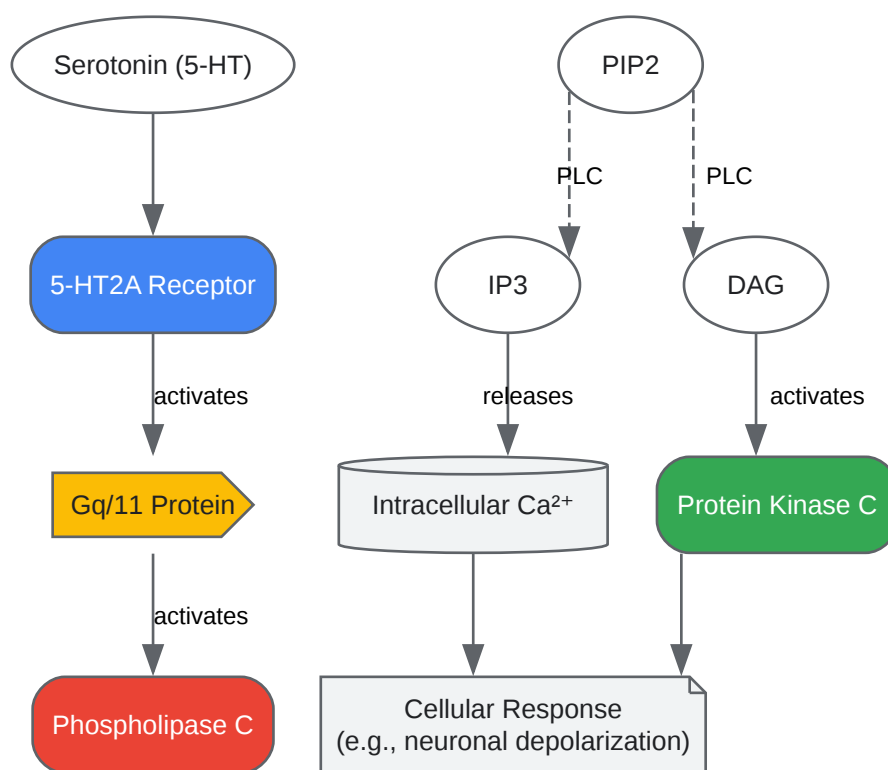
5-HT1A receptors are typically coupled to Gi/o proteins. Their activation generally leads to an inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic adenosine monophosphate (cAMP) levels.



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5-HT_{2A} Receptor Signaling Pathway

5-HT_{2A} receptors are coupled to Gq/11 proteins. Their activation stimulates phospholipase C (PLC), leading to the production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC).

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Discussion

The available in vitro data for **5-Methyl-MDA** clearly indicate its role as a potent and selective serotonin releasing agent. The significant preference for the serotonin transporter over the dopamine and norepinephrine transporters suggests a pharmacological profile distinct from that of its parent compound, MDA, and other related phenethylamines. The high potency at SERT is a key characteristic that likely underlies its psychoactive effects.

The absence of receptor binding and functional activity data is a critical limitation in fully characterizing the in vitro pharmacology of **5-Methyl-MDA**. While its primary action is as a serotonin releaser, direct interactions with serotonin receptors, even with lower affinity, could significantly modulate its overall effects. Future research should focus on determining the binding profile of **5-Methyl-MDA** across a range of CNS receptors and conducting functional assays to elucidate any direct agonist or antagonist activity. Such data would be invaluable for a more complete understanding of its mechanism of action and for guiding any potential therapeutic development.

Conclusion

5-Methyl-MDA is a selective serotonin releasing agent with high potency for the serotonin transporter. Its in vitro profile is defined by this selective inhibition of serotonin uptake. A comprehensive understanding of its pharmacology is currently limited by the lack of data on its direct interactions with neurotransmitter receptors. Further research is warranted to fully elucidate the molecular targets and signaling pathways modulated by this compound.

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